

Molecular Weight of 3-Chloroisoquinoline-4-carbaldehyde: A Technical Overview

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Compound of Interest

Compound Name: 3-Chloroisoquinoline-4-carbaldehyde

Cat. No.: B111362

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For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of compounds is paramount. This guide provides a detailed breakdown of the molecular weight of **3-Chloroisoquinoline-4-carbaldehyde**, a key parameter in experimental design and analysis.

The molecular weight of a compound is a fundamental property derived from its molecular formula. For **3-Chloroisoquinoline-4-carbaldehyde**, the molecular formula is $C_{10}H_6ClNO$.^[1]^[2] The calculation of its molecular weight is based on the summation of the atomic weights of its constituent atoms.

Elemental Composition and Atomic Weights

To determine the molecular weight of **3-Chloroisoquinoline-4-carbaldehyde**, the number of atoms of each element is multiplied by its standard atomic weight. The standard atomic weights are established by the International Union of Pure and Applied Chemistry (IUPAC).

The constituent elements and their respective standard atomic weights are as follows:

- Carbon (C): 12.011 amu^[3]^[4]^[5]
- Hydrogen (H): 1.008 amu^[6]^[7]^[8]^[9]^[10]
- Chlorine (Cl): 35.453 amu^[11]^[12]^[13]^[14]^[15]

- Nitrogen (N): 14.007 amu[16][17][18][19][20]
- Oxygen (O): 15.999 amu[21][22][23][24][25]

Calculation of Molecular Weight

The molecular weight is calculated by summing the weights of all atoms in the molecule:

$$(10 \times 12.011) + (6 \times 1.008) + (1 \times 35.453) + (1 \times 14.007) + (1 \times 15.999) = 191.614 \text{ amu}$$

Data Summary

For clarity and ease of comparison, the quantitative data is summarized in the table below.

Element (Symbol)	Number of Atoms	Standard Atomic Weight (amu)	Total Weight (amu)
Carbon (C)	10	12.011	120.110
Hydrogen (H)	6	1.008	6.048
Chlorine (Cl)	1	35.453	35.453
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	1	15.999	15.999
Total	191.617		

Note: Minor variations in the final calculated molecular weight may arise due to rounding of atomic weight values. Commercially available sources may also report slightly different values, such as 191.6, 191.614, or 191.62 amu.[1][2][26]

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.



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Figure 1. Logical workflow for molecular weight determination.

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